

Application Note: Comprehensive Analytical Characterization of N-(3-methoxy-2-methylphenyl)acetamide

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Compound of Interest

Compound Name: *N-(3-methoxy-2-methylphenyl)acetamide*
CAS No.: 50868-74-1
Cat. No.: B113478

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Abstract

This application note provides a detailed guide to the analytical methods for the comprehensive characterization of **N-(3-methoxy-2-methylphenyl)acetamide**. This compound, a substituted acetanilide, requires rigorous analytical scrutiny to ensure its identity, purity, and quality, which are critical for its application in research and development. The protocols herein are designed for researchers, scientists, and drug development professionals, offering a multi-faceted approach that combines spectroscopic and chromatographic techniques. Each method is presented with a detailed protocol, the rationale behind experimental choices, and data interpretation guidelines to ensure scientific integrity and reliable results.

Introduction

N-(3-methoxy-2-methylphenyl)acetamide, also known as 3'-Methoxy-2'-methylacetanilide, belongs to the acetanilide class of organic compounds. Acetanilides are notable for their diverse applications, including their historical use as analgesics and their role as key

intermediates in the synthesis of pharmaceuticals and other fine chemicals.[1][2][3] The precise substitution pattern on the phenyl ring, in this case, a methoxy and a methyl group, significantly influences the molecule's physicochemical properties and biological activity. Therefore, unambiguous characterization is paramount to guarantee the material's quality and to ensure the reliability and reproducibility of experimental outcomes in which it is used.

This guide outlines a suite of analytical techniques essential for a thorough characterization of **N-(3-methoxy-2-methylphenyl)acetamide**. The described methodologies are fundamental for structural elucidation, purity assessment, and quality control, forming a self-validating system for the comprehensive analysis of this compound.

Physicochemical Properties

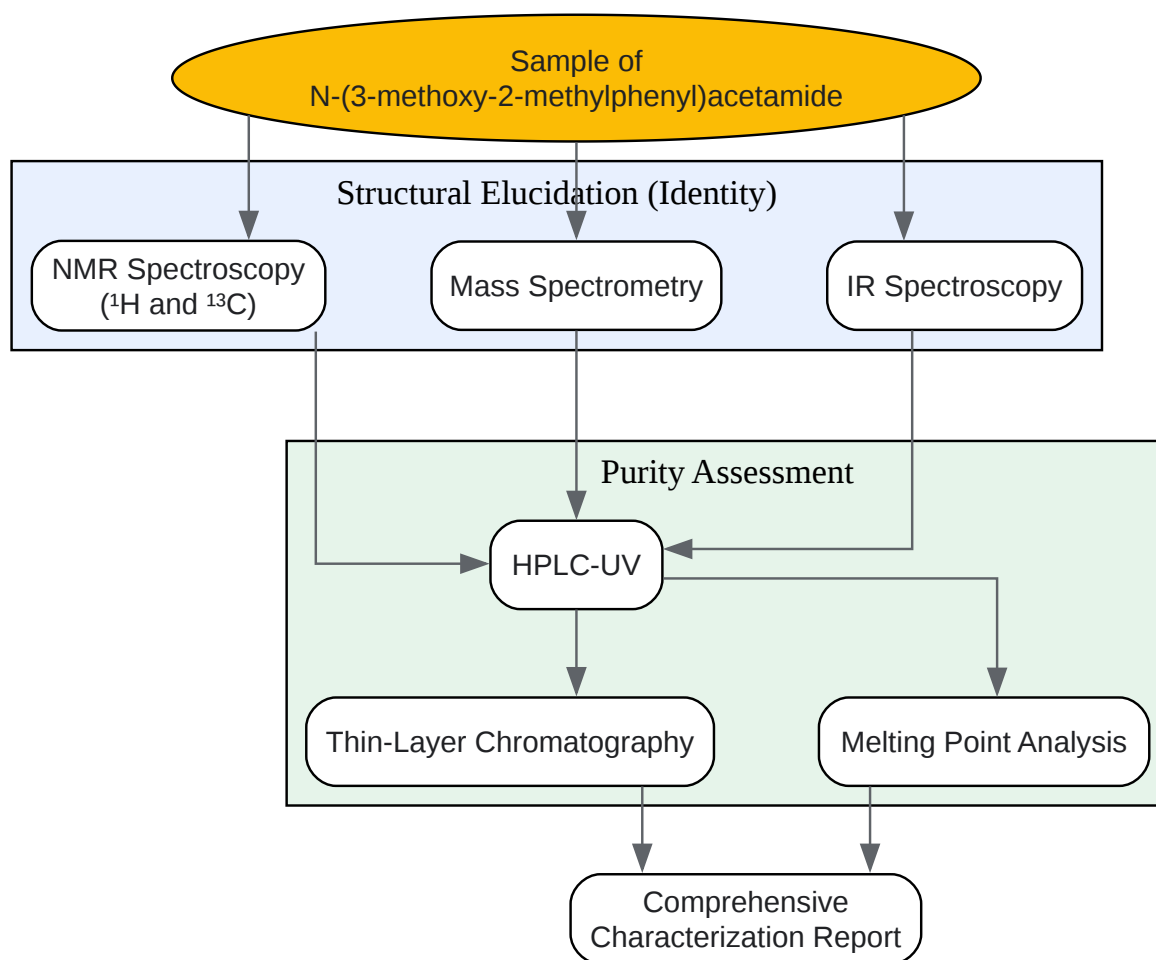
A foundational step in the characterization of any chemical compound is the determination of its basic physicochemical properties. These properties not only provide initial indicators of identity and purity but are also crucial for selecting appropriate analytical conditions.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ NO ₂	Inferred from structure
Molecular Weight	179.22 g/mol	Inferred from structure
Appearance	White to off-white solid	Typical for acetanilides
Melting Point	To be determined experimentally	-

Note: The molecular formula and weight are based on the structure of **N-(3-methoxy-2-methylphenyl)acetamide**. The precursor, 3-Methoxy-2-methylaniline, has a molecular formula of C₈H₁₁NO and a molecular weight of 137.18 g/mol .[4]

Analytical Workflow

A logical and systematic workflow is crucial for the efficient and comprehensive characterization of **N-(3-methoxy-2-methylphenyl)acetamide**. The proposed workflow ensures that the identity of the compound is first confirmed, followed by a thorough assessment of its purity.



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Figure 1: A representative workflow for the analytical characterization of **N-(3-methoxy-2-methylphenyl)acetamide**.

Spectroscopic Methods for Structural Elucidation

Spectroscopic techniques are indispensable for confirming the molecular structure of **N-(3-methoxy-2-methylphenyl)acetamide**. Each method provides unique and complementary information about the compound's atomic composition and connectivity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the structure of organic molecules in solution. Both ¹H and ¹³C NMR are essential for a complete structural assignment.

Rationale: ^1H NMR provides information about the number of different types of protons, their chemical environment, and their proximity to other protons. ^{13}C NMR reveals the number of different types of carbon atoms and their electronic environments. For **N-(3-methoxy-2-methylphenyl)acetamide**, these techniques will confirm the presence and connectivity of the methyl, methoxy, acetyl, and aromatic protons and carbons.

Protocol: ^1H and ^{13}C NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the sample in approximately 0.6 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a 5 mm NMR tube. The choice of solvent is critical and should be based on the sample's solubility.
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition:
 - Acquire a standard ^1H NMR spectrum.
 - Typical spectral width: -2 to 12 ppm.
 - Number of scans: 16-64, depending on sample concentration.
 - Include a tetramethylsilane (TMS) internal standard (0 ppm).
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Typical spectral width: 0 to 220 ppm.
 - Number of scans: 1024 or more, as ^{13}C has a low natural abundance.
- Data Processing and Interpretation:
 - Process the raw data (FID) using appropriate software (e.g., MestReNova, TopSpin). This involves Fourier transformation, phase correction, and baseline correction.
 - Integrate the peaks in the ^1H NMR spectrum to determine the relative ratios of protons.

- Analyze the chemical shifts (δ), coupling constants (J), and multiplicities of the signals to assign them to specific protons and carbons in the molecule.

Expected Spectral Features:

- ^1H NMR: Signals corresponding to the aromatic protons (in the 6.5-8.0 ppm region), the N-H proton of the amide (can be broad and variable in position), the methoxy group protons (around 3.8 ppm), the aromatic methyl group protons (around 2.2 ppm), and the acetyl methyl protons (around 2.1 ppm).
- ^{13}C NMR: Resonances for the carbonyl carbon of the amide (around 168-172 ppm), aromatic carbons (110-160 ppm), the methoxy carbon (around 55 ppm), the aromatic methyl carbon (around 15-20 ppm), and the acetyl methyl carbon (around 24 ppm).

Note: While specific spectral data for **N-(3-methoxy-2-methylphenyl)acetamide** is not readily available in the searched literature, data for isomeric or similar compounds like N-(2-methoxyphenyl)acetamide can provide a basis for expected chemical shifts.[\[5\]](#)

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the molecular weight and elemental composition of a compound.

Rationale: MS is used to determine the mass-to-charge ratio (m/z) of the molecular ion, which confirms the molecular weight of **N-(3-methoxy-2-methylphenyl)acetamide**. High-resolution mass spectrometry (HRMS) can provide the exact mass, which can be used to determine the elemental formula. Fragmentation patterns can also offer structural information.

Protocol: Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of the sample (approximately 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: A mass spectrometer equipped with an appropriate ionization source (e.g., Electrospray Ionization - ESI, or Atmospheric Pressure Chemical Ionization - APCI) is suitable.

- Data Acquisition:
 - Infuse the sample solution directly into the mass spectrometer or inject it via a liquid chromatography system.
 - Acquire data in positive ion mode to observe the protonated molecule $[M+H]^+$.
 - Scan a mass range that includes the expected molecular weight (e.g., m/z 50-500).
- Data Interpretation:
 - Identify the peak corresponding to the molecular ion $[M+H]^+$. For **N-(3-methoxy-2-methylphenyl)acetamide** (MW = 179.22), this peak should appear at approximately m/z 180.2.
 - If using HRMS, compare the measured exact mass to the theoretical exact mass to confirm the elemental composition.
 - Analyze the fragmentation pattern to gain further structural insights.

Note: The use of mass spectrometry for the analysis of acetamide compounds is a well-established method.[6] GC-MS data for a related compound, N-(3-methoxyphenyl)acetamide, shows a molecular ion peak at m/z 165, corresponding to its molecular weight.[7][8]

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule.[9]

Rationale: The IR spectrum of **N-(3-methoxy-2-methylphenyl)acetamide** will show characteristic absorption bands for the N-H bond, the C=O (amide I) bond, the C-N bond, C-O bonds of the ether, and aromatic C-H bonds. This provides a molecular fingerprint and confirms the presence of key functional groups.

Protocol: Fourier Transform Infrared (FTIR) Spectroscopy

- Sample Preparation:

- Solid Sample (KBr Pellet): Mix a small amount of the sample (1-2 mg) with about 100 mg of dry potassium bromide (KBr). Grind the mixture to a fine powder and press it into a transparent disk using a hydraulic press.
- Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly on the ATR crystal.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition:
 - Record a background spectrum (of air or the KBr pellet without the sample).
 - Record the sample spectrum over the range of 4000-400 cm^{-1} .
- Data Interpretation:
 - Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Expected Absorption Bands:

Functional Group	Wavenumber (cm^{-1})	Description
N-H Stretch	3300 - 3100	Secondary amide, can be a sharp or broad peak
Aromatic C-H Stretch	3100 - 3000	
Aliphatic C-H Stretch	3000 - 2850	Methyl and methoxy groups
C=O Stretch (Amide I)	1700 - 1650	Strong, sharp peak, characteristic of amides[10]
N-H Bend (Amide II)	1600 - 1500	
Aromatic C=C Stretch	1600 - 1450	
C-O Stretch	1275 - 1200 (aryl-O) and 1150-1085 (alkyl-O)	Ether linkage

Note: The IR spectrum of the parent compound, acetanilide, has been well-documented and serves as a useful reference.[\[11\]](#)[\[12\]](#)

Chromatographic Methods for Purity Assessment

Chromatographic techniques are essential for determining the purity of **N-(3-methoxy-2-methylphenyl)acetamide** by separating it from any impurities, such as starting materials, by-products, or degradation products.

High-Performance Liquid Chromatography (HPLC)

HPLC is the most widely used technique for the purity analysis of non-volatile organic compounds.

Rationale: A well-developed HPLC method can separate the target compound from closely related impurities, allowing for accurate quantification of its purity. The choice of a reverse-phase column is suitable for a molecule with the polarity of **N-(3-methoxy-2-methylphenyl)acetamide**.

Protocol: Reverse-Phase HPLC (RP-HPLC)

- **Sample Preparation:** Accurately weigh and dissolve the sample in the mobile phase or a suitable solvent (e.g., acetonitrile/water mixture) to a final concentration of approximately 1 mg/mL. Filter the solution through a 0.45 µm syringe filter before injection.
- **Instrumentation:** An HPLC system equipped with a UV detector, a C18 column, and an autosampler.
- **Chromatographic Conditions:**

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Isocratic or gradient mixture of Acetonitrile and Water
Flow Rate	1.0 mL/min
Detection Wavelength	To be determined by UV-Vis scan (likely around 240-250 nm)
Injection Volume	10 µL
Column Temperature	25 °C

- Data Analysis:
 - Integrate the peak area of all components in the chromatogram.
 - Calculate the purity of **N-(3-methoxy-2-methylphenyl)acetamide** as the percentage of the main peak area relative to the total area of all peaks.

Note: The development of HPLC methods for acetanilide derivatives often involves a C18 column with a mobile phase of acetonitrile and water.^[13] The precise mobile phase composition may need to be optimized to achieve the best separation.

Physical Characterization

Melting Point

The melting point is a simple yet effective physical property for assessing the purity of a crystalline solid.

Rationale: A pure crystalline compound typically has a sharp melting point range (0.5-1 °C). The presence of impurities usually depresses the melting point and broadens the melting range.

Protocol: Melting Point Determination

- Sample Preparation: Finely powder a small amount of the dry sample.
- Instrumentation: Use a calibrated melting point apparatus.
- Measurement:
 - Pack a small amount of the powdered sample into a capillary tube.
 - Place the capillary tube in the melting point apparatus.
 - Heat the sample at a slow, controlled rate (e.g., 1-2 °C/min) near the expected melting point.
 - Record the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid. This is the melting point range.

Conclusion

The analytical methods detailed in this application note provide a robust framework for the comprehensive characterization of **N-(3-methoxy-2-methylphenyl)acetamide**. By systematically applying this suite of spectroscopic and chromatographic techniques, researchers, scientists, and drug development professionals can confidently establish the identity, purity, and overall quality of this compound. Adherence to these protocols will ensure the generation of reliable and reproducible data, which is fundamental to the integrity of any research or development program.

References

- Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices - PubMed Central. Available at: [\[Link\]](#)
- Method and assays for quantitation of acetamide in a composition - Google Patents.
- HPLC Method for Analysis of Acetic Anhydride, Benzyl Alcohol and Benzoic Anhydride on Newcrom R1 Column | SIELC Technologies. Available at: [\[Link\]](#)
- Preparation of Acetanilide - BYJU'S. Available at: [\[Link\]](#)

- Analyze the IR spectrum for acetanilide, identifying characteristic absorption bands indicative of its functional groups. - Proprep. Available at: [\[Link\]](#)
- Acetamide, N-(3-methoxyphenyl)- | C₉H₁₁NO₂ | CID 11494 - PubChem. Available at: [\[Link\]](#)
- Crystal structure and Hirshfeld surface analysis of 2-chloro-N-(4-methoxyphenyl)acetamide - PMC - NIH. Available at: [\[Link\]](#)
- N-(4-Methoxy-2-nitrophenyl)acetamide - PMC - PubMed Central. Available at: [\[Link\]](#)
- N-((4-methoxyphenyl)methyl)acetamide | C₁₀H₁₃NO₂ | CID 37050 - PubChem. Available at: [\[Link\]](#)
- N-(2-hydroxy-4-methoxy-3-methylphenyl)acetamide - PubChem. Available at: [\[Link\]](#)
- Acetamide, N-phenyl- - NIST WebBook. Available at: [\[Link\]](#)
- Volume 11, Issue 6, June 2022 - Impact Factor: 8.118. Available at: [\[Link\]](#)
- 2-(3-methoxyphenyl)-N-(2-methylphenyl)acetamide | C₁₆H₁₇NO₂ | CID 2599199 - PubChem. Available at: [\[Link\]](#)
- 3-Methoxyacetanilide - NIST WebBook. Available at: [\[Link\]](#)
- Crystal structure determination and Hirshfeld surface analysis of N-acetyl-N-3-methoxyphenyl and N-(2,5-dimethoxyphenyl) - NIH. Available at: [\[Link\]](#)
- Acetylation of Aniline (Experiment) - Chemistry LibreTexts. Available at: [\[Link\]](#)
- Synthesis, Structural Investigation, Hirshfeld Surface Analysis, and Biological Evaluation of N-(3-Cyanothiophen-2-yl)-2-(thiophen-2-yl)acetamide | ACS Omega. Available at: [\[Link\]](#)
- data reports N-(4-Methoxy-3-nitrophenyl)acetamide - IUCr Journals. Available at: [\[Link\]](#)
- Infra-red spectrum and dichroism of crystalline acetanilide - Royal Society Publishing. Available at: [\[Link\]](#)
- Acetamide, N-(2-methoxyphenyl)- | C₉H₁₁NO₂ | CID 7135 - PubChem. Available at: [\[Link\]](#)

- Synthesis of Acetanilide. Available at: [\[Link\]](#)
- Computational Study of Geometry, IR Spectrum and Molecular Properties of Acetanilide. Available at: [\[Link\]](#)
- 3-Methoxy-2-methylaniline | 1X100MG | C₈H₁₁NO | 687834 | 19500-02-8 - HPC Standards. Available at: [\[Link\]](#)
- 3'-Amino-4'-methoxyacetanilide | C₉H₁₂N₂O₂ | CID 80779 - PubChem. Available at: [\[Link\]](#)
- [FREE] Analyze the IR spectrum of Acetanilide (C₈H₉NO). Identify the functional group absorbance, the peak due to - brainly.com. Available at: [\[Link\]](#)
- 2-(3-methoxyphenyl)-N-(3-phenoxyphenyl)acetamide | C₂₁H₁₉NO₃ | CID 2095360 - PubChem. Available at: [\[Link\]](#)

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Sources

- 1. byjus.com [byjus.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- 4. hpc-standards.com [hpc-standards.com]
- 5. N-(2-Methoxyphenyl)acetamide(93-26-5) 1H NMR spectrum [chemicalbook.com]
- 6. WO2010105193A1 - Method and assays for quantitation of acetamide in a composition - Google Patents [patents.google.com]
- 7. Acetamide, N-(3-methoxyphenyl)- | C₉H₁₁NO₂ | CID 11494 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 3-Methoxyacetanilide [webbook.nist.gov]
- 9. proprep.com [proprep.com]

- [10. brainly.com \[brainly.com\]](#)
- [11. Acetamide, N-phenyl- \[webbook.nist.gov\]](#)
- [12. royalsocietypublishing.org \[royalsocietypublishing.org\]](#)
- [13. HPLC Method for Analysis of Acetic Anhydride, Benzyl Alcohol and Benzoic Anhydride on Newcrom R1 Column | SIELC Technologies \[sielc.com\]](#)
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